

# Discovery and history of 2-(hydroxyphenyl) methyl sulfoxide

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## Compound of Interest

Compound Name: 2-(Methylsulfinyl)phenol

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## An In-depth Technical Guide to Methyl Phenyl Sulfoxide

### Introduction

This technical guide provides a comprehensive overview of methyl phenyl sulfoxide, an organosulfur compound with the chemical formula  $\text{CH}_3\text{S}(\text{O})\text{C}_6\text{H}_5$ . While the initial inquiry specified 2-(hydroxyphenyl) methyl sulfoxide, a thorough review of the scientific literature yielded no specific information on this particular derivative. Therefore, this guide focuses on the well-characterized and closely related parent compound, methyl phenyl sulfoxide.

Methyl phenyl sulfoxide is a prototypical chiral sulfoxide that exists as a low-melting, colorless to white solid.<sup>[1]</sup> It is an oxidized derivative of thioanisole and has been a subject of interest in organic synthesis and medicinal chemistry.<sup>[1]</sup> This document details its discovery and history, chemical and physical properties, key experimental protocols for its synthesis, and its applications.

## Discovery and History

The synthesis of sulfoxides dates back to the 19th century. Dimethyl sulfoxide (DMSO), a related compound, was first synthesized in 1866 by the Russian scientist Alexander Zaytsev.<sup>[2]</sup><sup>[3]</sup> The industrial production of DMSO began later, utilizing the oxidation of dimethyl sulfide, a byproduct of the Kraft process for papermaking.<sup>[2]</sup><sup>[3]</sup>

The development of synthetic methods for sulfoxides, including methyl phenyl sulfoxide, has been driven by their utility as intermediates in organic synthesis. The preparation of methyl phenyl sulfoxide from thioanisole using various oxidizing agents has been well-documented in the scientific literature, with early methods employing reagents like hydrogen peroxide and lead tetraacetate.[4] A significant advancement in its preparation was the use of sodium metaperiodate, which provides a clean and efficient oxidation of thioanisole.[4]

## Chemical and Physical Properties

Methyl phenyl sulfoxide is a white, hygroscopic crystalline solid.[5] Its key chemical and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>8</sub> OS	[1][5]
Molecular Weight	140.20 g/mol	[5][6][7]
Melting Point	26-29 °C	[6][7]
Boiling Point	139-140 °C at 14 mmHg	[6][7]
Density	1.19 ± 0.1 g/cm <sup>3</sup>	[1]
Refractive Index (n <sub>20/D</sub> )	1.5775	[6][7]
Appearance	Colorless or white solid	[1]
Solubility	Soluble in water, methanol, acetone, ether, benzene, chloroform.	[8]
CAS Number	1193-82-4	[1][6][7]

## Experimental Protocols

Several methods for the synthesis of methyl phenyl sulfoxide have been reported. The choice of method often depends on the desired scale, purity, and availability of reagents.

This method is a widely used laboratory procedure due to its mild conditions and high yield.[4]

## Protocol:

- In a 500-mL round-bottomed flask equipped with a magnetic stirrer, a mixture of 22.5 g (0.105 mole) of powdered sodium metaperiodate and 210 mL of water is prepared.
- The mixture is stirred and cooled in an ice bath.
- 12.4 g (0.100 mole) of thioanisole is added to the cooled mixture.
- The reaction mixture is stirred for 15 hours at ice-bath temperature.
- The resulting precipitate of sodium iodate is removed by filtration through a Büchner funnel.
- The filter cake is washed with three 30-mL portions of methylene chloride.
- The filtrate is transferred to a separatory funnel, and the methylene chloride layer is separated.
- The aqueous layer is extracted with three 100-mL portions of methylene chloride.
- The combined methylene chloride extracts are dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure to yield the crude methyl phenyl sulfoxide as a slightly yellow oil, which crystallizes upon cooling.
- The crude product can be further purified by distillation under reduced pressure.

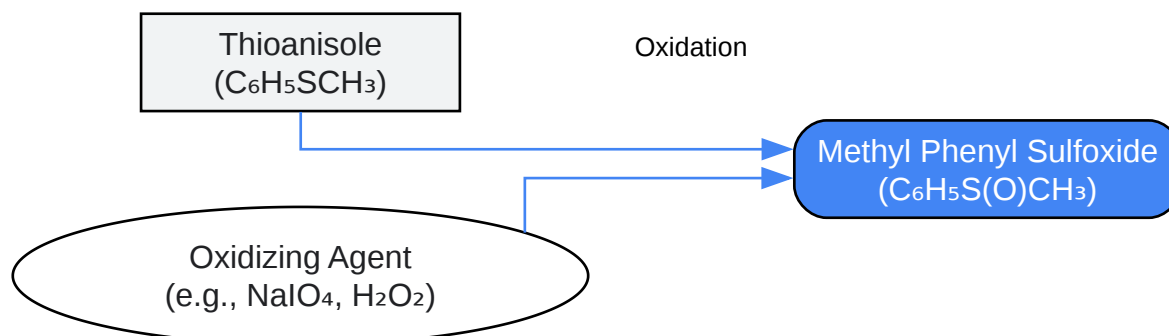
A more recent method utilizes SelectFluor™ for a rapid and efficient oxidation under mild conditions.[9]

## Protocol:

- To a solution of a phenyl methyl sulfide derivative in acetonitrile under a nitrogen atmosphere, add SelectFluor™ as the oxidation reagent.
- Stir the reaction at room temperature for 10-20 minutes.
- Add triethylamine to the reaction mixture and continue to stir for another 10-20 minutes.

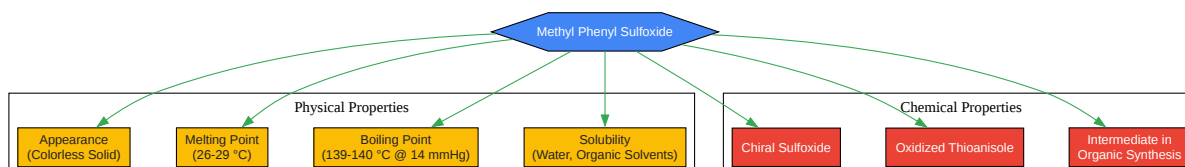
- After the reaction is complete, the product is isolated and purified from the reaction mixture.

## Mandatory Visualizations



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Caption: General workflow for the synthesis of methyl phenyl sulfoxide.



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Caption: Key properties of methyl phenyl sulfoxide.

## Applications and Biological Relevance

While specific biological activities for methyl phenyl sulfoxide are not extensively documented in the provided search results, sulfoxides, in general, are a class of compounds with significant biological relevance.<sup>[10]</sup> For instance, some sulfoxides bearing pyridine moieties are used in the treatment of peptic ulcers.<sup>[10]</sup>

Methyl phenyl sulfoxide itself has been utilized in the synthesis of various molecules, including:

- Isotopically labelled 1,3-dithiane, a useful synthon in organic chemistry.[6]
- Nelfinavir, a potent HIV-protease inhibitor.[6][7]
- Sulfoximines, another class of sulfur-containing compounds.[6]

The parent class of compounds, sulfoxides, are known to be valuable intermediates in the synthesis of new organic molecules.[10] The selective conversion of sulfides to sulfoxides is an important transformation in organic chemistry.[10][11]

## Conclusion

Methyl phenyl sulfoxide serves as a fundamental example of a chiral sulfoxide with well-established synthetic routes and applications as a building block in organic synthesis. While information on the specific derivative, 2-(hydroxyphenyl) methyl sulfoxide, is not readily available, the study of methyl phenyl sulfoxide provides a solid foundation for understanding the chemistry of this class of organosulfur compounds. Further research could explore the synthesis and potential biological activities of hydroxylated derivatives of methyl phenyl sulfoxide, which may exhibit interesting properties for drug development and other applications.

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